

Application Notes and Protocols for Quality Control of ^{225}Ac -Labeled Radiopharmaceuticals

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Compound of Interest

Compound Name: Anticancer agent 225

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These comprehensive application notes and protocols provide a detailed framework for the quality control (QC) of Actinium-225 (^{225}Ac)-labeled radiopharmaceuticals. Adherence to stringent QC practices is paramount to ensure the safety, efficacy, and quality of these potent therapeutic agents.^{[1][2]}

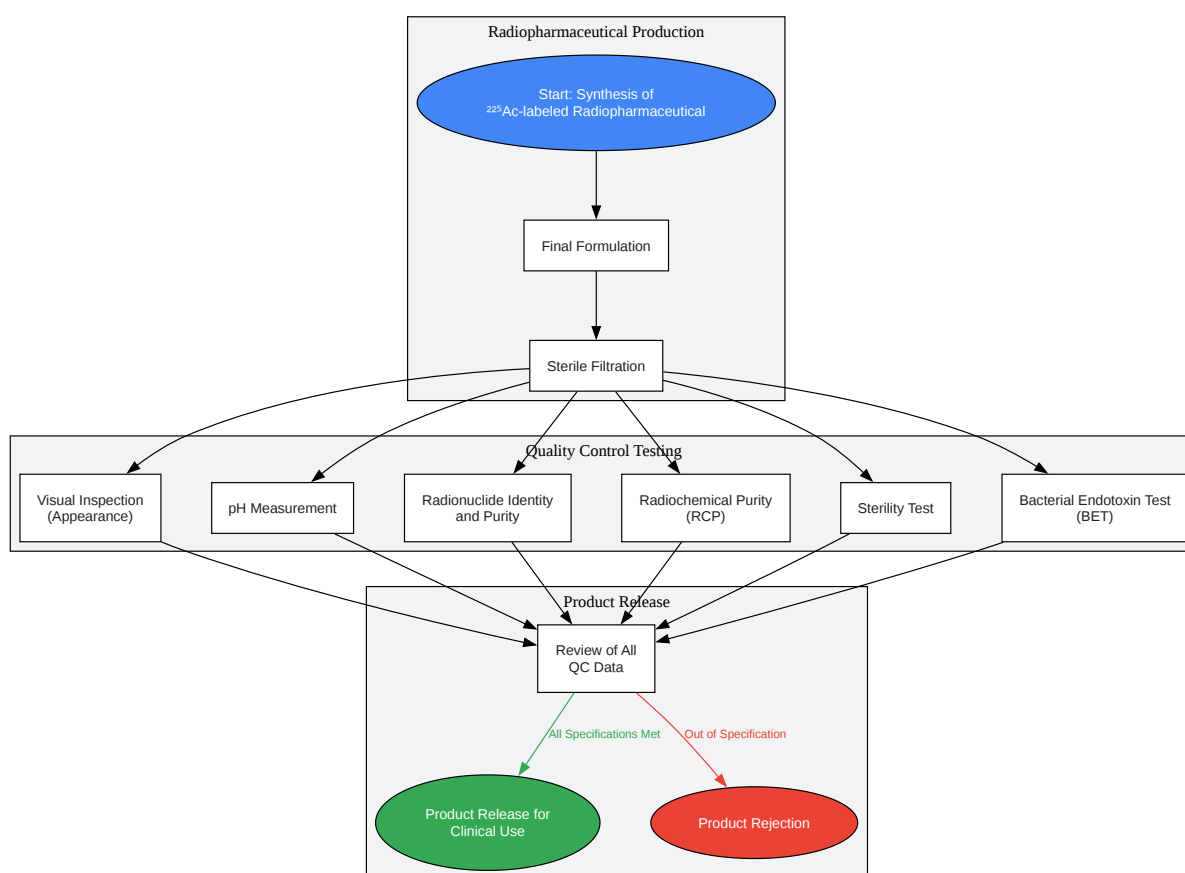
Introduction

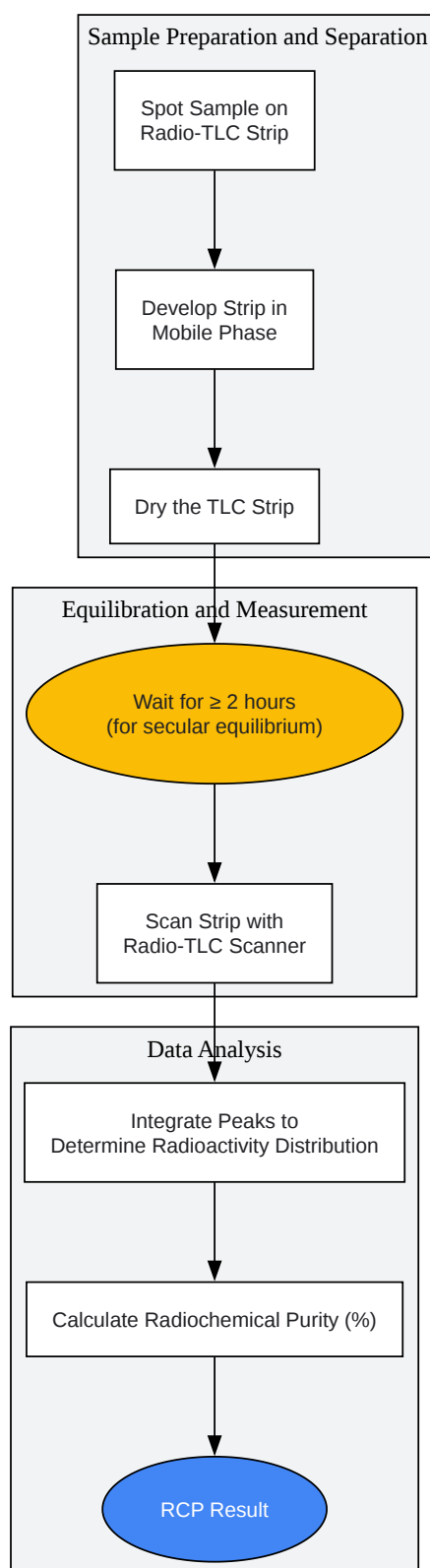
Targeted alpha therapy (TAT) using ^{225}Ac -labeled radiopharmaceuticals represents a promising strategy for cancer treatment.^[1] The unique decay characteristics of ^{225}Ac , which releases four high-energy alpha particles, result in highly localized and potent cytotoxicity to cancer cells.^[1] Due to the inherent toxicity of alpha emitters, robust and reliable quality control procedures are crucial before clinical administration.^[2]

This document outlines the essential QC tests, their acceptance criteria, and detailed experimental protocols for the release of ^{225}Ac -labeled radiopharmaceuticals.

Overall Quality Control Workflow

The quality control process for ^{225}Ac -labeled radiopharmaceuticals involves a series of tests to confirm the identity, purity, and safety of the final product. A typical workflow is illustrated below.





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References

- 1. www-pub.iaea.org [www-pub.iaea.org]
- 2. Implementing Ac-225 labelled radiopharmaceuticals: practical considerations and (pre-)clinical perspectives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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